

Unveiling Supercinnamaldehyde: A Technical Examination of a Synthetic Compound

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Compound of Interest

Compound Name: Supercinnamaldehyde

Cat. No.: B1504558

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An important clarification regarding the origin of **supercinnamaldehyde**: Extensive investigation of scientific literature and chemical databases reveals that **supercinnamaldehyde**, chemically known as (3E)-1-methyl-3-(2-oxopropylidene)indol-2-one, is a synthetic compound. There is no evidence to suggest that it occurs naturally. Consequently, this guide will focus on the available technical data and plausible synthetic routes for this compound, rather than its non-existent natural sources and biosynthesis.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a consolidated overview of the chemical properties of **supercinnamaldehyde** and a discussion of general synthetic strategies for related compounds, given the absence of a specific published synthesis for this molecule.

Chemical and Physical Properties

Supercinnamaldehyde is a commercially available compound, primarily used as a research chemical. Its known properties are summarized in the table below.

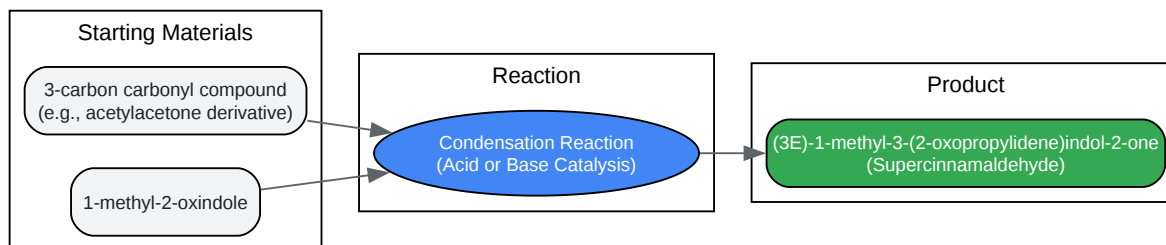
Property	Value	Source
IUPAC Name	(3E)-1-methyl-3-(2-oxopropylidene)indol-2-one	PubChem
Synonym(s)	Supercinnamaldehyde, 1,3-Dihydro-1-methyl-3-(2-oxopropylidene)-2H-Indol-2-one	Santa Cruz Biotechnology
CAS Number	70351-51-8	Santa Cruz Biotechnology
Molecular Formula	C ₁₂ H ₁₁ NO ₂	Santa Cruz Biotechnology
Molecular Weight	201.22 g/mol	Santa Cruz Biotechnology
Appearance	Solid (form not specified)	Inferred from supplier data
Purity	≥98%	Santa Cruz Biotechnology

Plausible Synthetic Pathways

While a specific, detailed synthesis of **supercinnamaldehyde** is not readily available in published literature, the general synthesis of 3-alkylidene-2-indolone derivatives is well-documented. A common and effective method involves the condensation of an appropriate N-substituted oxindole with a carbonyl compound.

For the synthesis of **supercinnamaldehyde**, a likely precursor would be 1-methylindoline-2,3-dione (N-methylisatin) or 1-methyl-2-oxindole. The 3-position of the oxindole ring is activated for condensation reactions. The (2-oxopropylidene) group could be introduced via a condensation reaction with a suitable three-carbon carbonyl compound, such as acetylacetone or a related derivative, under basic or acidic conditions.

A generalized workflow for such a synthesis is depicted below.



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A generalized synthetic workflow for 3-alkylidene-2-indolones.

Detailed Methodologies for Analogous Compounds

To provide a practical context for the synthesis of **supercinnamaldehyde**, the following section details a general experimental protocol for the synthesis of 3-alkylidene-2-indolone derivatives, adapted from published procedures for analogous compounds. It is important to note that this is a generalized procedure and would require optimization for the specific synthesis of **supercinnamaldehyde**.

General Procedure for the Synthesis of 3-Alkylidene-2-Indolone Derivatives:

- **Reactant Preparation:** A solution of an N-substituted 2-oxindole (1 equivalent) is prepared in a suitable solvent, such as ethanol or acetic acid.
- **Addition of Carbonyl Compound:** To this solution, the appropriate carbonyl compound (1-1.2 equivalents) is added.
- **Catalyst Addition:** A catalytic amount of a base (e.g., piperidine, pyrrolidine) or an acid (e.g., p-toluenesulfonic acid) is added to the reaction mixture.
- **Reaction Conditions:** The mixture is heated to reflux and stirred for a period of 2 to 24 hours, with the progress of the reaction monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, the mixture is cooled to room temperature. The solvent may be removed under reduced pressure. The residue is then typically partitioned

between an organic solvent (e.g., ethyl acetate) and water.

- Purification: The organic layer is separated, dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product is then purified by column chromatography on silica gel or by recrystallization from a suitable solvent system to yield the pure 3-alkylidene-2-indolone derivative.

Conclusion

In summary, "**supercinnamaldehyde**" is a trivial name for the synthetic compound (3E)-1-methyl-3-(2-oxopropylidene)indol-2-one. There is no scientific evidence to support a natural origin for this molecule. While a specific, published synthesis protocol for **supercinnamaldehyde** is not available, its structure is accessible through established synthetic methodologies for 3-alkylidene-2-indolone derivatives. Researchers interested in this compound can likely synthesize it via the condensation of 1-methyl-2-oxindole with a suitable carbonyl compound. The information provided in this guide offers a foundational understanding of this compound for professionals in research and drug development.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com